

An In-depth Technical Guide to Hydrobenzamide (CAS 92-29-5)

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Compound of Interest

Compound Name: Hydrobenzamide

Cat. No.: B1588721

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Abstract

Hydrobenzamide, also known by its IUPAC name 1-Phenyl-N,N'-bis(phenylmethylene)methanediamine, is a crystalline solid with the chemical formula $C_{21}H_{18}N_2$. It is a key intermediate in organic synthesis, primarily formed through the condensation of benzaldehyde and ammonia. This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and a summary of its spectral data. Additionally, it explores the potential applications of **hydrobenzamide** and its derivatives in medicinal chemistry and drug development, supported by diagrams of relevant chemical transformations and potential logical workflows for its utilization in research.

Chemical and Physical Properties

Hydrobenzamide is a white to off-white crystalline powder. Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	92-29-5	[1]
Molecular Formula	C ₂₁ H ₁₈ N ₂	[1]
Molecular Weight	298.39 g/mol	[1]
Melting Point	101-110 °C	
Boiling Point	422.6 °C at 760 mmHg (Predicted)	
Appearance	White to off-white crystalline powder	
Solubility	Insoluble in water, soluble in alcohol and other organic solvents.	
IUPAC Name	1-Phenyl-N,N'-bis(phenylmethylene)methane diamine	[1]

Synthesis of Hydrobenzamide

Hydrobenzamide is synthesized via the condensation reaction of three equivalents of benzaldehyde with two equivalents of ammonia.[2] Several protocols have been reported, with variations in reaction time, temperature, and the use of catalysts or specialized equipment.

Classical Synthesis Protocol

This method involves the reaction of benzaldehyde with concentrated ammonium hydroxide at room temperature.

Experimental Protocol:

- In a stoppered flask, combine 5 mL of benzaldehyde and 25 mL of concentrated ammonium hydroxide solution.
- Allow the flask to stand at room temperature for 2 days.

- Crystals of **hydrobenzamide** will separate from the solution.
- Filter the crystals, wash with water, and recrystallize from alcohol.
- The expected yield is approximately 90% (4.2 g).

Optimized High-Yield Synthesis Protocol

This protocol utilizes isopropanol as a solvent and mechanical stirring to achieve a higher yield.

Experimental Protocol:

- To a 3 L three-necked flask equipped with a mechanical stirrer and a thermometer, add 1 L of concentrated ammonium hydroxide (approx. 30%).
- In a separate beaker, prepare a solution of 265 g (2.50 mol) of benzaldehyde in 500 mL of 2-propanol.
- Add the benzaldehyde solution to the ammonium hydroxide in one portion.
- Stir the mixture vigorously at approximately 22 °C for 43 hours.
- Filter the resulting slurry and wash the filter cake with 1 L of water.
- Dry the product in vacuo to obtain **hydrobenzamide** as a white solid.
- The expected yield is approximately 97.4% (242.4 g) with a melting point of 100-102 °C.

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References

- 1. Hydrobenzamide | C₂₁H₁₈N₂ | CID 9566477 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]

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